

4-(Trifluoromethoxy)phenyl isothiocyanate

molecular weight and formula

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Compound of Interest

Compound Name: 4-(Trifluoromethoxy)phenyl
isothiocyanate

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Technical Data: 4-(Trifluoromethoxy)phenyl isothiocyanate

This document provides the core chemical properties of **4-(Trifluoromethoxy)phenyl isothiocyanate**, a reagent utilized in the synthesis of various biologically active compounds.

Chemical Properties

The fundamental molecular characteristics of **4-(Trifluoromethoxy)phenyl isothiocyanate** are summarized below.

Property	Value
Molecular Formula	C ₈ H ₄ F ₃ NOS[1]
Molecular Weight	219.18 g/mol [1]
CAS Number	64285-95-6[1]

While some sources may list a molecular formula of C₉H₄F₃NOS and a molecular weight of 237.2 g/mol, the consensus among major chemical suppliers points to the values presented in the table.[1][2] This compound is typically a colorless to pale yellow solid and is soluble in organic solvents.[2]

It is primarily used as a reagent in organic synthesis. For instance, it is employed in the creation of thiourea and thioether derivatives of Sorafenib, which have shown potential antiproliferative and anticancer activities.

Note: Experimental protocols and signaling pathways are not applicable to the fundamental physicochemical properties of a single chemical compound.

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References

- 1. scbt.com [scbt.com]
- 2. chembk.com [chembk.com]
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